

Technical Guide: Sourcing and Validating Methyl L-Tryptophanate

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Compound of Interest

Compound Name: Methyl L-tryptophanate

CAS No.: 4299-70-1

Cat. No.: B1584566

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Executive Summary

Methyl L-tryptophanate (L-Trp-OMe) is a critical intermediate in the synthesis of indole alkaloids, peptide therapeutics, and fluorescence probes. While commercially ubiquitous, its quality varies significantly between suppliers, particularly regarding enantiomeric excess () and salt stoichiometry.

This guide provides a rigorous framework for sourcing **Methyl L-tryptophanate**, validating its purity, and handling its inherent instability. We move beyond simple catalog listings to address the Critical Quality Attributes (CQAs) that impact downstream drug development.

Chemical Profile & Commercial Specifications

Commercially, this compound is almost exclusively supplied as the hydrochloride salt. The free base is unstable (prone to diketopiperazine formation and oxidation) and is rarely sold directly.

Core Identity Data

Attribute	Specification	Notes
IUPAC Name	Methyl (2S)-2-amino-3-(1H-indol-3-yl)propanoate hydrochloride	
Common Name	L-Tryptophan methyl ester hydrochloride	
CAS (HCl Salt)	7524-52-9	Primary Commercial Form
CAS (Free Base)	4299-60-9	Generated in situ (See Protocol 4. [1] [2])
Molecular Weight	254.71 g/mol (HCl salt)	218.25 g/mol (Free base)
Melting Point	218–220 °C (dec.)	Sharp melting point indicates high purity
Solubility	Water, Methanol, DMSO	Poor solubility in ether/DCM (HCl salt)

Impurity Profile (The "Hidden" Risks)

When sourcing L-Trp-OMe, Certificates of Analysis (CoA) often omit specific impurities that affect sensitive couplings.

- L-Tryptophan (Free Acid): Result of hydrolysis due to moisture ingress. Acts as a competitive nucleophile.
- D-Tryptophan Methyl Ester: Result of racemization during aggressive esterification (e.g., high-temp SOCl₂).
- 1,1'-Ethylidenebis-L-tryptophan (EBT): A legacy impurity from L-Trp fermentation sources, linked to Eosinophilia-Myalgia Syndrome (EMS). Critical for pharmaceutical grades.

Strategic Sourcing: Commercial Landscape

Do not rely on a single supplier. The following hierarchy is recommended based on lot-to-lot consistency and trace metal control.

Tier 1: GMP & Pharmaceutical Grade

Target Audience: Late-stage discovery, CMC, Clinical supplies.

- Sigma-Aldrich (Merck): Product PHR2601 (Pharmaceutical Secondary Standard).
 - Pros: Full traceability, ISO 17034 accreditation.
 - Cons: High cost/mg.
- Bachem: Specialized in amino acid derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Pros: Guarantees low racemization (<0.5% D-isomer).

Tier 2: Research Grade (High Purity)

Target Audience: Medicinal chemistry, early synthesis.

- TCI Chemicals: Product T1657 (>98.0%).[\[1\]](#)
 - Pros: Reliable stock, consistent crystalline form.
 - Cons: CoA often lacks water content (KF) data.
- Chem-Impex: Product 02993.[\[1\]](#)
 - Pros: Excellent bulk pricing for >100g quantities.
- Alfa Aesar (Thermo Fisher): Product H66442.

Tier 3: Bulk/Industrial

Target Audience: Scale-up >1kg.

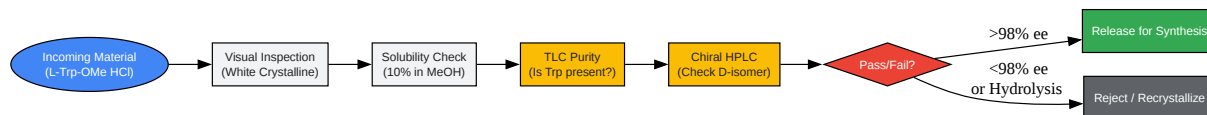
- Sourcing Strategy: For kilogram scale, purchase from manufacturers in India or China (e.g., specialized peptide reagent vendors) but mandate a pre-shipment sample for the validation protocol below.

Validation & Experimental Protocols

Trustworthiness Pillar: Do not assume the label is correct. Verify.

Diagram: Quality Assurance Workflow

This workflow defines the decision logic for accepting incoming raw material.



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Caption: Logical workflow for validating incoming **Methyl L-tryptophanate** batches before use in critical synthesis.

Protocol: In-House Purity Check (TLC/HPLC)

Objective: Detect hydrolysis (Free Tryptophan) which poisons peptide couplings.

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase:
 - Butanol : Acetic Acid : Water (4:1:1).
- Visualization: UV (254 nm) and Ninhydrin stain.
- Interpretation:
 - L-Trp-OMe: ~0.60 (Higher due to ester lipophilicity).
 - L-Trp (Impurity): ~0.45.
 - Note: If the lower spot is visible by eye, hydrolysis >2%. Recrystallize immediately.

Protocol: Preparation of Free Base (In-Situ)

Commercial sources provide the HCl salt. For nucleophilic attacks (e.g., acylation, reductive amination), the free amine must be liberated. Do not store the free base; generate it immediately before use.

Reagents:

- L-Trp-OMe[4][5][6]·HCl (Commercial)
- Ethyl Acetate (EtOAc) or Dichloromethane (DCM)
- Saturated Sodium Bicarbonate ()
- Brine[5]

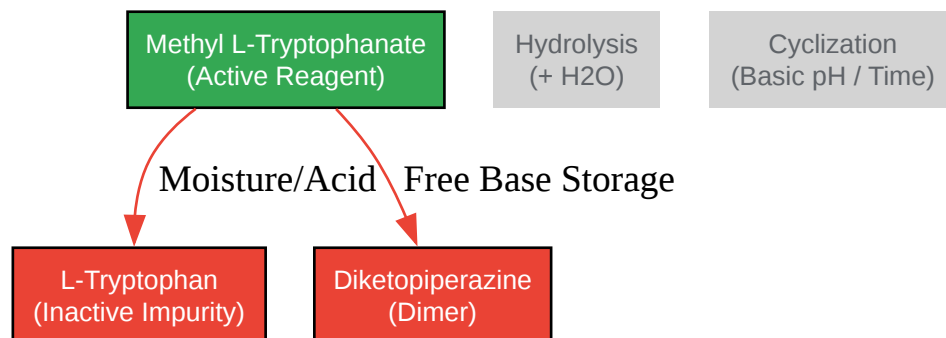
Methodology:

- Suspension: Suspend 1.0 eq of L-Trp-OMe·HCl in EtOAc (10 mL/g). It will not fully dissolve.
- Biphasic Wash: Add 1.2 eq of Saturated . Shake vigorously in a separatory funnel until the solid dissolves (transfer to organic phase).
- Separation: Collect the organic layer. Extract the aqueous layer once more with EtOAc.
- Drying: Dry combined organics over (anhydrous) for 10 minutes.
- Concentration: Filter and evaporate in vacuo at <30°C.
- Usage: The resulting oil is the free base. Use within 1 hour to prevent dimerization to the diketopiperazine.

Handling, Stability & Storage

The stability of **Methyl L-tryptophanate** is governed by two pathways: Hydrolysis (moisture) and Oxidative Dimerization (light/air).

Degradation Pathways



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Caption: Primary degradation routes. Hydrolysis occurs in moist storage; Dimerization occurs if left as a free base.

Storage Rules

- Temperature: Store at 2–8°C (Refrigerated). For long-term (>6 months), store at -20°C.
- Atmosphere: Hygroscopic. Store under Argon or Nitrogen if the seal is broken.
- Container: Amber glass. Tryptophan moieties are photosensitive and can undergo photo-oxidation to form kynurenine derivatives upon prolonged light exposure.

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